

1-(3,5-bis(trifluoromethyl)phenyl)ethanamine stability and storage

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Compound of Interest

Compound Name: 1-(3,5-Bis(trifluoromethyl)phenyl)ethanamine

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An In-depth Technical Guide to the Stability and Storage of **1-(3,5-bis(trifluoromethyl)phenyl)ethanamine**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and storage requirements for **1-(3,5-bis(trifluoromethyl)phenyl)ethanamine**, a key chiral building block in pharmaceutical synthesis. Adherence to these guidelines is crucial for maintaining the compound's purity, and integrity, and ensuring safety in the laboratory.

Chemical Stability and Degradation Profile

1-(3,5-bis(trifluoromethyl)phenyl)ethanamine is a robust molecule, generally stable at room temperature when stored in closed containers under normal handling and storage conditions. [1][2] However, its stability can be compromised by several factors, including exposure to air, elevated temperatures, and incompatible materials.

Key Stability Considerations:

- **Air Sensitivity:** Some evidence suggests that the compound may be air-sensitive. To prevent potential degradation through oxidation or reaction with atmospheric components, it is recommended to store it under an inert atmosphere, such as nitrogen or argon.[3]

- **Thermal Decomposition:** Exposure to high temperatures can lead to thermal decomposition. This process can release hazardous and irritating gases and vapors, including carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), and hydrogen fluoride.[4]
- **Incompatible Materials:** The compound is incompatible with strong acids and oxidizing agents.[4] Contact with these substances can lead to vigorous reactions and degradation of the material. Additionally, it may be corrosive to certain metals.[3]
- **Light Sensitivity:** While not universally reported, protection from direct sunlight is a prudent measure to prevent potential photolytic degradation.[5]

At present, specific kinetic data on the degradation of **1-(3,5-bis(trifluoromethyl)phenyl)ethanamine** under various stress conditions are not readily available in public literature.

Recommended Storage Protocols

To ensure the long-term stability and quality of **1-(3,5-bis(trifluoromethyl)phenyl)ethanamine**, the following storage conditions are mandatory.

Primary Storage Recommendations:

Parameter	Recommendation	Rationale
Temperature	2-8°C[6][7]	To minimize thermal degradation and preserve the integrity of the compound.
Atmosphere	Store under an inert gas (e.g., Nitrogen, Argon).[3]	To prevent oxidation and reaction with atmospheric moisture.
Container	Keep in a tightly closed, original container.[4][8] Store in a corrosive-resistant container.[5]	To prevent contamination and exposure to air and moisture.
Location	A dry, cool, and well-ventilated area.[8]	To ensure a stable environment and mitigate risks from potential leaks or spills.
Incompatibilities	Store away from acids, oxidizing agents, and foodstuff containers.[8][9]	To prevent hazardous chemical reactions.

Quantitative Physicochemical Data

The following table summarizes the key physical and chemical properties of **1-(3,5-bis(trifluoromethyl)phenyl)ethanamine**. Note that some values are predicted and should be considered as estimates.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₉ F ₆ N	[7][10][11][12]
Molecular Weight	257.18 g/mol	[6][7][10][12]
Boiling Point	196.3°C at 760 mmHg	[1]
168.9 ± 35.0 °C (Predicted)	[7][13]	
Density	1.18 g/cm ³	[1]
1.327 ± 0.06 g/cm ³ (Predicted)	[7][13]	
Acidity (pKa)	8.39 ± 0.10 (Predicted)	[1][7][13]
Flash Point	78.8°C	[1]
Appearance	Clear liquid	[7][13]

Experimental Protocols: Forced Degradation Study Framework

While a specific, validated stability-indicating assay for **1-(3,5-bis(trifluoromethyl)phenyl)ethanamine** is not found in the reviewed literature, a general forced degradation study can be designed to understand its degradation pathways. Such studies are crucial for developing stability-indicating analytical methods.

Objective: To generate potential degradation products and identify conditions that affect the stability of **1-(3,5-bis(trifluoromethyl)phenyl)ethanamine**.

Methodology Outline:

- **Preparation of Stock Solution:** Prepare a stock solution of the compound in a suitable solvent (e.g., acetonitrile or methanol) at a known concentration.
- **Stress Conditions:** Expose the stock solution to a variety of stress conditions. It is recommended to aim for 5-20% degradation of the active pharmaceutical ingredient (API).

- Acid Hydrolysis: Treat with 0.1 N HCl at room temperature and elevated temperature (e.g., 60°C).
- Base Hydrolysis: Treat with 0.1 N NaOH at room temperature and elevated temperature.
- Oxidative Degradation: Treat with 3% hydrogen peroxide (H₂O₂) at room temperature.
- Thermal Degradation: Expose the solid compound and a solution to dry heat (e.g., 80°C).
- Photolytic Degradation: Expose the solid compound and a solution to UV light (e.g., 254 nm) and visible light.
- Sample Analysis: At specified time points, withdraw aliquots from each stress condition, neutralize if necessary, and dilute to the initial concentration. Analyze the samples using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with a UV or mass spectrometric detector.
- Data Evaluation: Compare the chromatograms of the stressed samples with that of an unstressed control sample to identify and quantify the degradation products. This data is foundational for developing a stability-indicating method.

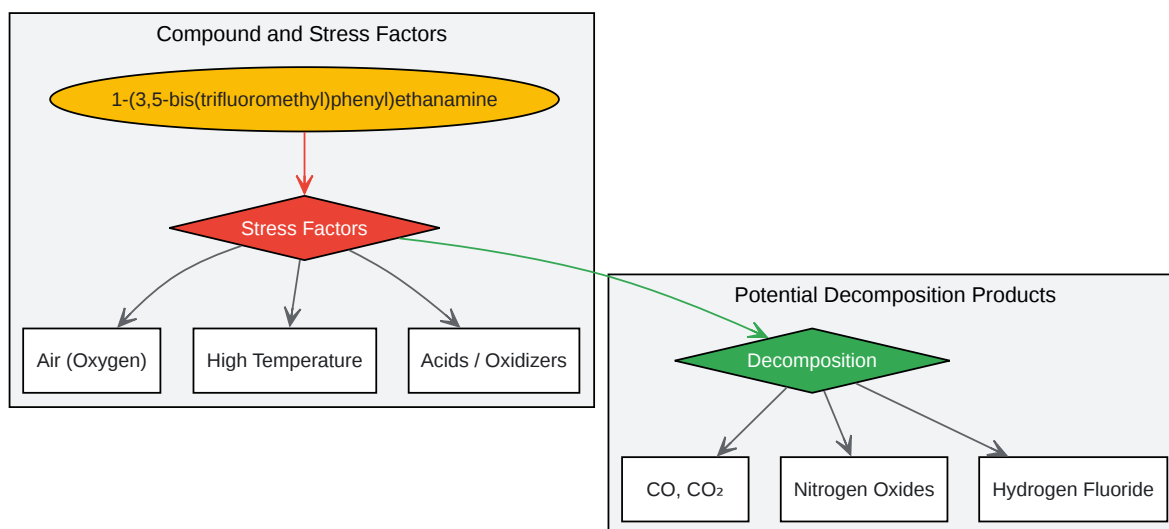
Visualized Workflows and Relationships

The following diagrams illustrate the key relationships for the safe handling and storage of **1-(3,5-bis(trifluoromethyl)phenyl)ethanamine**.



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Caption: Logical workflow for the storage and handling of the compound.



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Caption: Potential degradation pathways under stress conditions.

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References

- 1. chemscene.com [chemscene.com]
- 2. China (1S)-1-[3,5-bis(trifluoromethyl)phenyl]ethanamine CAS: 127733-40-8 Manufacturers - Free Sample - Alfa Chemical [alfachemch.com]
- 3. Synthesis of α,γ -Chiral Trifluoromethylated Amines through the Stereospecific Isomerization of α -Chiral Allylic Amines - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Stereoselective metal-free catalytic synthesis of chiral trifluoromethyl aryl and alkyl amines - Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 6. Strategies for the Catalytic Enantioselective Synthesis of α -Trifluoromethyl Amines - PMC [pmc.ncbi.nlm.nih.gov]
- 7. (R)-1-[3,5-BIS(TRIFLUOROMETHYL)PHENYL]ETHYLAMINE | 127733-47-5 [amp.chemicalbook.com]
- 8. pubs.acs.org [pubs.acs.org]
- 9. chiral-labs.com [chiral-labs.com]
- 10. Development of forced degradation and stability indicating studies of drugs—A review - PMC [pmc.ncbi.nlm.nih.gov]
- 11. ijrpp.com [ijrpp.com]
- 12. (S)-1-(3,5-Bis(trifluoromethyl)phenyl)ethanamine | C₁₀H₉F₆N | CID 1512509 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. acdlabs.com [acdlabs.com]
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